

Application Notes and Protocols: Preparation of AZD5462 Stock Solution

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Compound of Interest

Compound Name: AZD5462

Cat. No.: B15608796

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Introduction

AZD5462 is a selective, orally available small molecule agonist of the relaxin family peptide receptor 1 (RXFP1).^{[1][2][3]} As a modulator of RXFP1, which is known for its anti-fibrotic and anti-inflammatory properties, **AZD5462** is under investigation for the treatment of heart failure.^{[4][5]} Proper preparation of stock solutions is critical for accurate and reproducible experimental results in both in vitro and in vivo studies. These application notes provide detailed protocols for the preparation, storage, and handling of **AZD5462** stock solutions.

Physicochemical Properties and Solubility

AZD5462 is a white to off-white solid powder.^[6] A summary of its key physicochemical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₁ FN ₂ O ₆	[6]
Molecular Weight	544.65 g/mol	[6]
CAS Number	2787501-83-9	[4][6]
Appearance	White to off-white solid powder	[6]
Solubility (DMSO)	100 mg/mL (183.60 mM)	[4][7]
Solubility (Ethanol)	100 mg/mL	[7]
Solubility (Water)	Insoluble	[7]

Experimental Protocols

Materials and Equipment

- **AZD5462** powder
- Dimethyl sulfoxide (DMSO), anhydrous/low moisture
- Sterile, DNase/RNase-free microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 100 mM **AZD5462** stock solution in DMSO.

- **Equilibration:** Allow the vial of **AZD5462** powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture absorption.

- Weighing: Accurately weigh the desired amount of **AZD5462** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 54.47 mg of **AZD5462**.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the **AZD5462** powder. It is crucial to use newly opened or anhydrous DMSO as hygroscopic DMSO can significantly impact solubility.[\[4\]](#)
 - Vortex the solution thoroughly to dissolve the compound.
 - If precipitation or incomplete dissolution occurs, gentle warming and/or sonication in an ultrasonic bath can be used to aid dissolution.[\[4\]](#)
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[\[4\]](#)[\[6\]](#)

Protocol 2: Preparation of Working Solutions for In Vitro Assays

For most cell-based assays, the high-concentration DMSO stock solution needs to be further diluted in an appropriate aqueous buffer or cell culture medium.

- Intermediate Dilution (Optional): Depending on the final desired concentration, it may be necessary to perform an intermediate dilution of the high-concentration stock solution in DMSO.
- Final Dilution:
 - Serially dilute the DMSO stock solution or the intermediate dilution into the aqueous buffer or cell culture medium to achieve the desired final concentration.

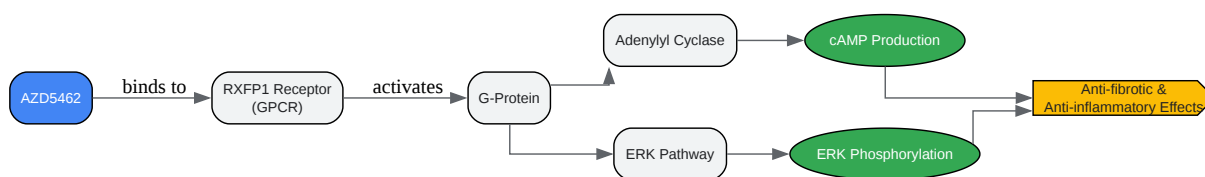
- Important: The final concentration of DMSO in the assay should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced artifacts. Ensure the final DMSO concentration is consistent across all experimental and control groups.
- Mix thoroughly by pipetting or gentle vortexing immediately after dilution.
- Usage: Use the freshly prepared working solution immediately for optimal results.[7]

Safety and Handling

- **AZD5462** has been shown to be generally well-tolerated in Phase I clinical studies in healthy volunteers.[2][8][9] However, as with any chemical compound, appropriate safety precautions should be taken.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood.
- In case of contact with eyes or skin, wash immediately with plenty of water.

Signaling Pathway and Experimental Workflow

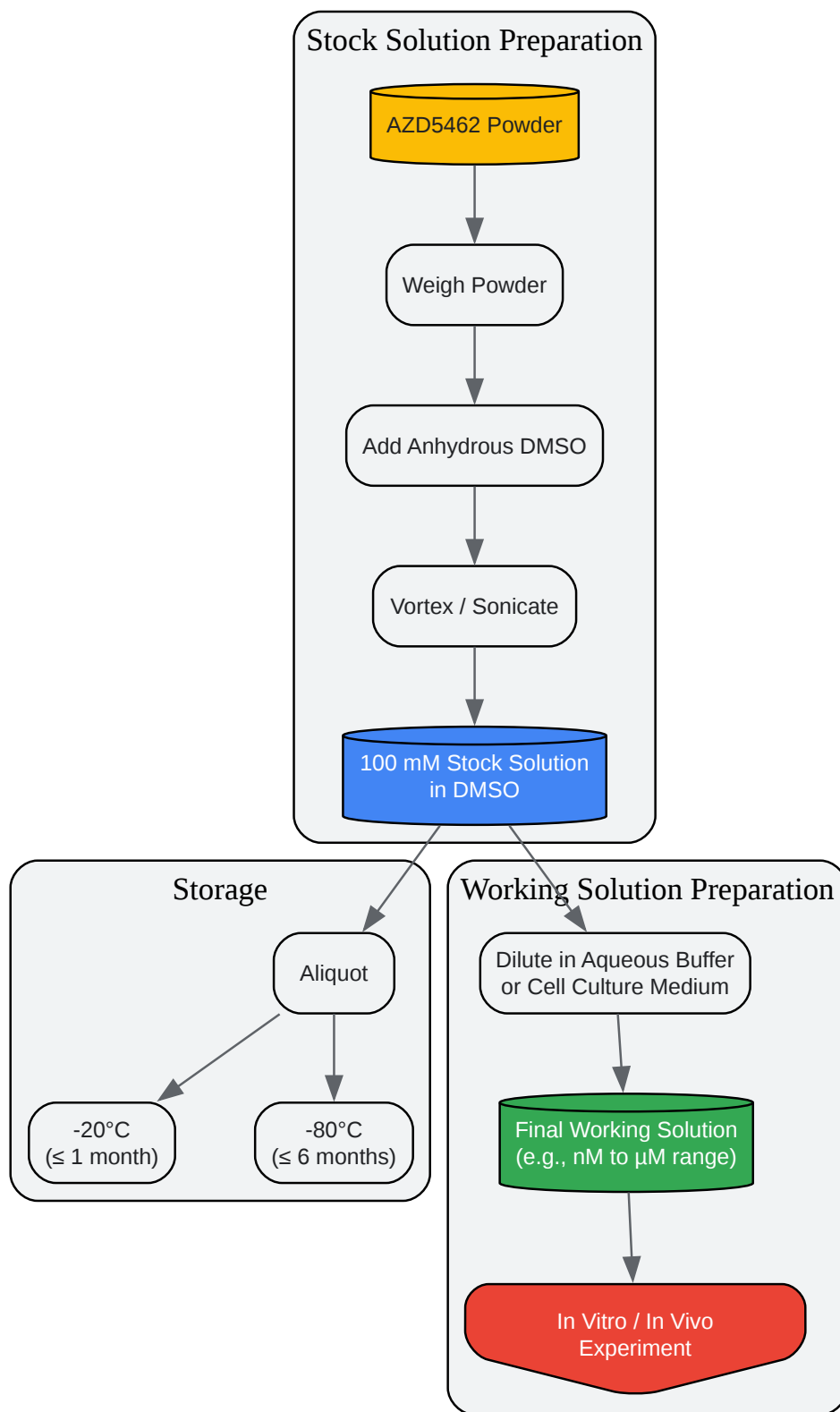
AZD5462 acts as an agonist for the RXFP1 receptor, a G-protein coupled receptor (GPCR). Activation of RXFP1 can stimulate downstream signaling pathways, including the production of cyclic AMP (cAMP) and the phosphorylation of ERK.[4][6]



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Caption: **AZD5462** signaling pathway.

The following diagram illustrates the general workflow for preparing **AZD5462** stock and working solutions.



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Caption: Workflow for **AZD5462** solution preparation.

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